

Technical Whitepaper: 4-(3-Fluorophenyl)-2-fluorophenol

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Compound of Interest

Compound Name: 4-(3-Fluorophenyl)-2-fluorophenol

CAS No.: 1214390-52-9

Cat. No.: B1342016

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Synthesis, Properties, and Application Logic in Drug Discovery & Material Science

Part 1: Executive Summary & Chemical Identity

4-(3-Fluorophenyl)-2-fluorophenol (Systematic Name: 2-fluoro-4-(3-fluorophenyl)phenol) is a difluorinated biphenyl derivative. It functions as a critical intermediate in the synthesis of nematic liquid crystals (where lateral fluorination tailors dielectric anisotropy) and as a biaryl scaffold in medicinal chemistry (enhancing metabolic stability via fluorine substitution).

Structural Specifications

Property	Data
IUPAC Name	2-Fluoro-4-(3-fluorophenyl)phenol
Common Identifier	3',2-Difluoro-4-hydroxybiphenyl
Molecular Formula	C ₁₂ H ₈ F ₂ O
Molecular Weight	190.19 g/mol
SMILES	<chem>Oc1ccc(cc1F)-c2cccc(F)c2</chem>
Key Functional Groups	Phenolic Hydroxyl (pKa ~9.5), Lateral Fluorines (Positions 2, 3')
Appearance	White to off-white crystalline solid

Structural Logic

- Position 2-Fluorine (Ortho to OH): Increases the acidity of the phenol via inductive withdrawal (-I effect) and introduces steric bulk that influences the torsion angle between the phenyl rings.
- Position 3'-Fluorine (Meta on Ring B): Modulates lipophilicity and blocks metabolic oxidation at a typically reactive site, a strategy known as "metabolic blocking" in drug design.

Part 2: Synthetic Methodology (Suzuki-Miyaura Coupling)[3][4][5]

The most authoritative and scalable route to **4-(3-Fluorophenyl)-2-fluorophenol** is the Suzuki-Miyaura Cross-Coupling reaction. This pathway is preferred over Gomberg-Bachmann or Ullmann couplings due to mild conditions, high functional group tolerance, and the avoidance of toxic tin reagents (Stille).

Reaction Pathway Visualization

The following diagram illustrates the convergent synthesis strategy.



Figure 1: Palladium-catalyzed Suzuki-Miyaura coupling pathway for target synthesis.

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Detailed Experimental Protocol

Note: This protocol is designed to be self-validating through Thin Layer Chromatography (TLC) checkpoints.

Reagents:

- 4-Bromo-2-fluorophenol (1.0 equiv)
- 3-Fluorophenylboronic acid (1.2 equiv)
- Pd(PPh₃)₄ (Tetrakis(triphenylphosphine)palladium(0)) (3-5 mol%)
- Potassium Carbonate (K₂CO₃) (2.0 equiv)
- Solvent System: 1,2-Dimethoxyethane (DME) / Water (3:1 ratio)

Step-by-Step Workflow:

- Preparation (Inert Atmosphere):
 - Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser and magnetic stir bar.
 - Purge with Nitrogen (N₂) or Argon for 15 minutes. Reason: Pd(0) catalysts are sensitive to oxidation, which deactivates the catalytic cycle.
- Solvent Degassing:

- Sparge the DME/Water mixture with N₂ gas for 30 minutes prior to use. Causality: Dissolved oxygen promotes homocoupling of the boronic acid (side product) and oxidation of the phosphine ligands.
- Reaction Assembly:
 - Charge the flask with 4-Bromo-2-fluorophenol (e.g., 5.0 g, 26.2 mmol) and 3-Fluorophenylboronic acid (4.4 g, 31.4 mmol).
 - Add the degassed solvent (60 mL).
 - Add K₂CO₃ (7.2 g, 52.4 mmol).
 - Add Pd(PPh₃)₄ (1.5 g, 1.3 mmol) last to minimize air exposure.
- Heating & Monitoring (The Checkpoint):
 - Heat the mixture to reflux (approx. 85°C) under N₂.
 - Validation: Check TLC after 3 hours (Eluent: 20% Ethyl Acetate in Hexanes).
 - Success Indicator: Disappearance of the starting bromide spot (R_f ~0.6) and appearance of a new, more polar fluorescent spot (Product). If bromide remains, add 1 mol% additional catalyst.
- Workup & Purification:
 - Cool to room temperature.^[1]
 - Dilute with Ethyl Acetate (EtOAc) and wash with 1M HCl (to neutralize the phenolate and remove inorganic salts).
 - Wash organic layer with Brine, dry over anhydrous MgSO₄, and concentrate in vacuo.
 - Purification: Recrystallize from Ethanol/Water or perform Flash Column Chromatography (SiO₂, Hexanes/EtOAc gradient) to remove palladium residues (black specks).

Part 3: Physicochemical Characterization

The introduction of fluorine atoms significantly alters the physical properties compared to the non-fluorinated biphenyl-4-ol.

Property	Value (Estimated/Lit)	Implications
Melting Point	45-60°C	Lower than non-fluorinated analog (MP ~166°C) due to disruption of crystal packing by lateral fluorine.
pKa	~9.2 - 9.5	Slightly more acidic than phenol (pKa 10) due to electron-withdrawing F at ortho position.
LogP (Lipophilicity)	~3.4	Increased lipophilicity facilitates membrane permeability in biological systems.
Dielectric Anisotropy ()	Negative/Low Positive	Critical for Liquid Crystal switching speeds; lateral F induces a transverse dipole moment.

Part 4: Applications in Industry & Research[5][6][7]

Liquid Crystal Display (LCD) Materials

In the LCD industry, **4-(3-Fluorophenyl)-2-fluorophenol** serves as a "mesogenic core."

- Mechanism: The lateral fluorine atoms (at 2 and 3') create a twisted biphenyl conformation. This reduces the melting point of the liquid crystal mixture, allowing displays to function at lower temperatures (e.g., outdoor displays).
- Viscosity: The fluorination reduces rotational viscosity (), leading to faster pixel response times.

Medicinal Chemistry (Bioisosteres)

This scaffold is used to replace standard biphenyls in drug design.

- **Metabolic Stability:** The C-F bond (approx. 116 kcal/mol) is stronger than the C-H bond. Placing fluorine at the 3' position blocks metabolic hydroxylation by Cytochrome P450 enzymes, extending the half-life () of the drug.
- **Binding Affinity:** The fluorine atom can act as a weak hydrogen bond acceptor or fill hydrophobic pockets in protein targets (e.g., Kinase inhibitors).

Application Logic Diagram

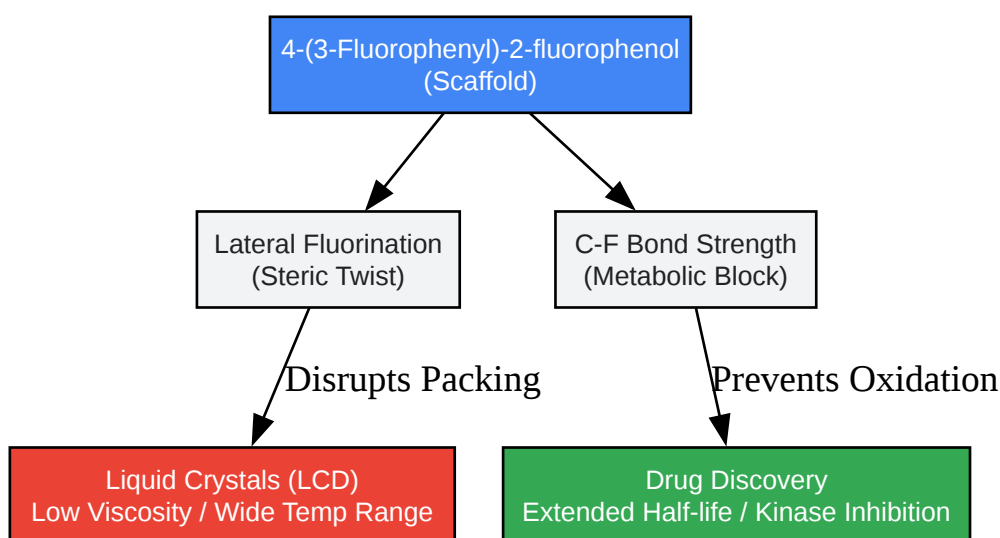


Figure 2: Structure-Property-Application relationships.

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Part 5: Safety & Handling (MSDS Highlights)

- **Hazards:** Like most fluorophenols, this compound is an Irritant (Skin/Eye) and potentially Toxic if swallowed.
- **Handling:**
 - Use Neoprene or Nitrile gloves (breakthrough time > 480 min).

- Handle in a fume hood to avoid inhalation of dust/vapors.
- Storage: Store in a cool, dry place under inert gas (Ar/N₂) to prevent slow oxidation of the phenol ring over months.

References

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- Liquid Crystal Mesogens
 - Kirsch, P., & Bremer, M. (2000). Nematic Liquid Crystals for Active Matrix Displays: Molecular Design and Synthesis. Angewandte Chemie International Edition.
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 - BenchChem Protocols. Suzuki-Miyaura Cross-Coupling Reaction Guide.(General reference for Suzuki protocols on fluorinated substrates).

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Sources

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- 2. Suzuki-Miyaura C-C Coupling Reactions Catalyzed by Supported Pd Nanoparticles for the Preparation of Fluorinated Biphenyl Derivatives [digibug.ugr.es]

- [3. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- [4. Discovery of N-\(3-fluorophenyl\)-2-\(4-\(\(7-\(1-methyl-1H-pyrazol-4-yl\)quinazolin-4-yl\)amino\)phenyl\)acetamide as the first orally active selective aurora kinase B inhibitor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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